Introduction: The Strategic Value of Geminal Difluorination

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Compound of Interest

Compound Name:	*4,4-Difluoropentan-1-ol*
CAS No.:	*1455037-30-5*
Cat. No.:	*B1422787*

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In the landscape of modern medicinal chemistry, the selective incorporation of fluorine into organic molecules is a paramount strategy for optimizing drug-like properties. The geminal difluoro (gem-difluoro) group, -CF_2-, stands out as a particularly powerful motif. It serves as a non-hydrolyzable bioisostere of a carbonyl group, can block sites of metabolic oxidation, and subtly modulates physicochemical properties such as lipophilicity and pKa. This guide provides a comprehensive technical overview of **4,4-Difluoropentan-1-ol** (CAS: 1455037-30-5), a versatile building block that delivers this valuable gem-difluoro moiety within a flexible aliphatic chain, making it a significant tool for drug development professionals.

Core Molecular and Physicochemical Properties

4,4-Difluoropentan-1-ol is a primary alcohol functionalized with a gem-difluoro group at the C-4 position. This structure combines the reactive handle of a hydroxyl group—amenable to a wide array of synthetic transformations—with the property-modulating effects of the difluoromethylene group.

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Property	Value	Source
IUPAC Name	4,4-difluoropentan-1-ol	PubChem[1]
CAS Number	1455037-30-5	PubChem[1]
Molecular Formula	$C_5H_{10}F_2O$	PubChem[1]
Molecular Weight	124.13 g/mol	PubChem[1]
Canonical SMILES	CC(CCCO)(F)F	PubChem[1]
LogP	0.82	University of Southampton[2]

Spectroscopic and Structural Analysis

While a complete, published spectroscopic dataset for **4,4-difluoropentan-1-ol** is not readily available, its spectral characteristics can be confidently predicted based on its structure and data from its tosylate derivative, 4,4-difluoropentyl tosylate, which has been reported in the literature.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra are the most definitive methods for confirming the structure of **4,4-Difluoropentan-1-ol**.

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Nucleus	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Key Couplings (J, Hz)	Rationale & Notes
^{1}H	~3.7	t	$J_{HH} \approx 6.5$	-CH_2OH (H1): Adjacent to one CH_2 group.
^{1}H	~1.6-1.8	m	-	-CH_2- (H2): Complex coupling to adjacent CH_2 and CH_2CF_2 groups.
^{1}H	~1.9-2.1	m	$^{3}J_{HF} \approx 15$	-CH_2CF_2- (H3): Coupling to adjacent CH_2 and gem-difluoro group.
^{1}H	~1.6	t	$^{3}J_{HF} \approx 18$	-CH_3 (H5): Characteristic triplet due to strong coupling to two fluorine atoms.[3]
^{19}F	~ -92	qt	$^{3}J_{FH}$(H3) ≈ 15, $^{3}J_{FH}$(H5) ≈ 18	-CF_2-: Coupled to the two protons on C3 and the three protons on C5. Based on tosylate derivative data. [3]
^{13}C	~62	s	-	C1: Carbon bearing the

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				hydroxyl group.
^{13}C	~30	s	-	C2: Methylene carbon.
^{13}C	~35	t	$^{2}JCF \approx 20-25$	C3: Methylene carbon adjacent to the CF_2 group, shows coupling to fluorine.
^{13}C	~124	t	$^{1}JCF \approx 240-250$	C4: Carbon bearing the two fluorine atoms, exhibits a large one-bond C-F coupling.
^{13}C	~24	t	$^{2}JCF \approx 25-30$	C5: Methyl carbon, shows coupling to the gem-difluoro group.

Infrared (IR) Spectroscopy & Mass Spectrometry (MS)

- IR Spectroscopy: Key expected absorbances include a broad peak around 3300 cm^{-1} for the O-H stretch, sharp peaks around 2950-2850 cm^{-1} for C-H stretching, and one or more strong, characteristic C-F stretching bands in the 1100-1000 cm^{-1} region.

- Mass Spectrometry: The molecular ion peak (M^+) would be observed at m/z = 124. Key fragmentation patterns would likely involve the loss of water (M-18), loss of HF (M-20), and cleavage of the carbon chain, particularly alpha-cleavage next to the oxygen atom.

Synthesis and Reactivity

4,4-Difluoropentan-1-ol is not naturally occurring and requires a targeted synthetic approach. A reliable route has been developed starting from the commercially available 5-hydroxypentan-2-one.[4]

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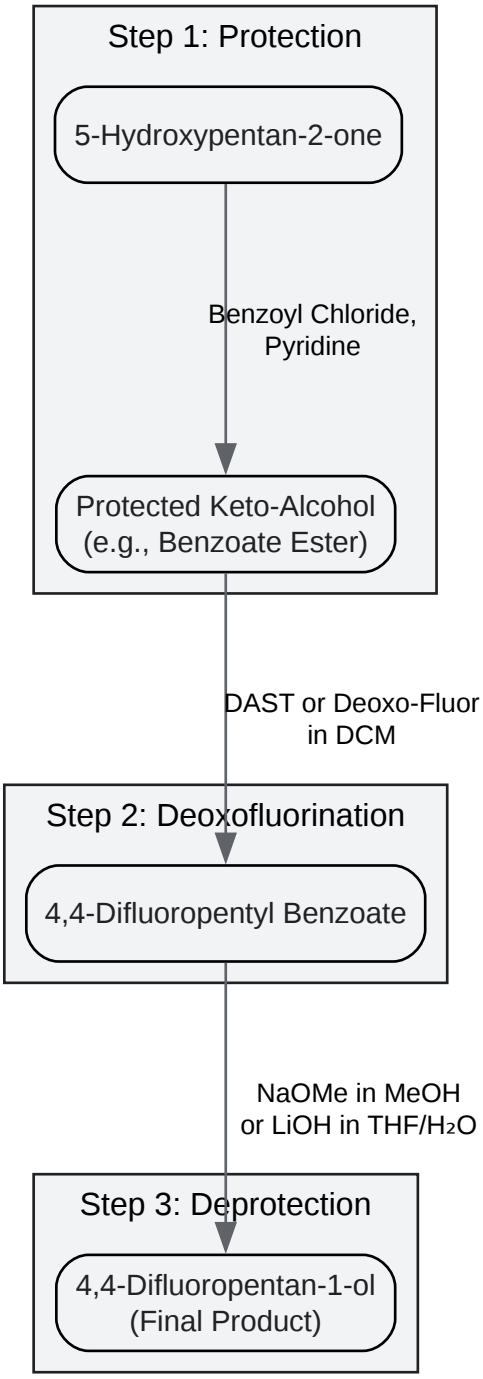
Synthetic Workflow



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Caption: Synthetic pathway for **4,4-Difluoropentan-1-ol** from 5-hydroxypentan-2-one.

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Experimental Protocol: Deoxofluorination of a γ-Keto Alcohol

The conversion of the ketone to the gem-difluoro group is the pivotal step in the synthesis. Reagents like Diethylaminosulfur trifluoride (DAST) or the more thermally stable Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxo-Fluor) are effective for this transformation.[5]

Disclaimer: This protocol is an illustrative example based on established procedures.[6] All work involving fluorinating agents must be conducted by trained personnel in a well-ventilated chemical fume hood with appropriate personal protective equipment. DAST can decompose violently upon heating.

- Preparation: A flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, a nitrogen inlet, a dropping funnel, and a thermometer is charged with the protected keto alcohol (1.0 eq) and anhydrous dichloromethane (DCM, ~0.1 M).
- Cooling: The solution is cooled to -78 °C using a dry ice/acetone bath.
- Reagent Addition: DAST (1.2-1.5 eq) is dissolved in a small amount of anhydrous DCM and added to the dropping funnel. The DAST solution is added dropwise to the stirred keto alcohol solution over 30 minutes, maintaining the internal temperature below -70 °C.
- Reaction: After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred for 2-16 hours. Reaction progress is monitored by Thin Layer Chromatography (TLC) or ^{19}F NMR.
- Quenching: The flask is cooled to 0 °C in an ice bath. The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) until gas evolution ceases.
- Workup: The mixture is transferred to a separatory funnel, and the layers are separated. The aqueous layer is extracted twice with DCM. The combined organic layers are washed with water and then brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by silica gel column chromatography to yield the pure gem-difluorinated compound.

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Reactivity as a Building Block

The primary alcohol of **4,4-Difluoropentan-1-ol** serves as a synthetic handle. It can be readily converted into a better leaving group, such as a tosylate or mesylate, to facilitate nucleophilic substitution. This strategy has been employed in the synthesis of Raf kinase inhibitors, demonstrating its utility in elaborating complex molecular scaffolds.[7][8]

The Role of the 4,4-Difluoro Motif in Drug Discovery

The incorporation of the 4,4-difluoropentyl moiety can profoundly and beneficially impact the properties of a lead compound.

- Metabolic Stability: The C4 position in a pentyl chain is a potential site for cytochrome P450-mediated oxidative metabolism. The replacement of the C-H bonds at this position with robust C-F bonds effectively blocks this metabolic pathway, which can increase the half-life and oral bioavailability of a drug candidate.[9]

- Bioisosterism: The gem-difluoro group is a well-established bioisostere of a carbonyl group (C=O). It mimics the steric profile and electrostatic potential of a ketone but is non-hydrolyzable and cannot act as a hydrogen bond acceptor. This substitution can improve metabolic stability and alter receptor binding interactions.[9][10]

- Lipophilicity Modulation: Fluorination is often assumed to increase lipophilicity, but its effect is highly context-dependent. Systematic studies have shown that the 4,4-difluoro motif in pentanol results in a LogP of 0.82, which is remarkably similar to that of 3-fluoropentan-1-ol.[2] This allows for the introduction of the metabolically robust gem-difluoro group without a significant lipophilicity penalty, a key consideration in modern drug design where minimizing LogP is often a goal to improve ADMET properties.[4]

- Patented Applications: The use of **4,4-Difluoropentan-1-ol** as a synthetic intermediate is cited in patents for the development of novel anti-cancer agents, specifically (1,6-Naphthyridin-3-yl)phenyl ureas as Raf inhibitors, underscoring its direct relevance to the pharmaceutical industry.[7]

Safety and Handling

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According to the Globally Harmonized System (GHS) classifications, **4,4-Difluoropentan-1-ol** presents several hazards.[1]

- Physical Hazards: Flammable liquid and vapor (H226).
- Health Hazards: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), and May cause respiratory irritation (H335).

Standard laboratory safety protocols should be followed, including use in a well-ventilated area, avoidance of heat and ignition sources, and use of appropriate personal protective equipment (gloves, safety glasses).

Conclusion

4,4-Difluoropentan-1-ol is more than a simple fluorinated alcohol; it is a strategic building block for the modern medicinal chemist. Its structure provides a convenient handle for synthetic elaboration while embedding a gem-difluoro group that can confer significant advantages in metabolic stability and act as a valuable bioisostere. Supported by a defined synthetic route and documented utility in pharmaceutical research, this compound represents a key tool for rationally designing next-generation therapeutics with optimized pharmacokinetic and pharmacodynamic profiles.

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